

Best practices for long-term storage and handling of Iberdomide

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Compound of Interest

Compound Name: Iberdomide

Cat. No.: B608038

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Iberdomide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Iberdomide**, along with troubleshooting guides and frequently asked questions (FAQs) to address specific issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Iberdomide**?

A1: Solid **Iberdomide** should be stored at -20°C in a tightly sealed container, protected from light.^{[1][2]} Under these conditions, it is stable for at least four years.^[2]

Q2: How should I handle **Iberdomide** in the laboratory?

A2: It is recommended to handle **Iberdomide** in a well-ventilated area or a chemical fume hood.^{[1][3]} Always use personal protective equipment (PPE), including gloves, a lab coat, and safety goggles. Avoid inhaling the powder and prevent contact with skin and eyes.

Q3: What should I do in case of accidental exposure to **Iberdomide**?

A3: In case of:

- Skin contact: Wash the affected area with plenty of water and remove contaminated clothing.

- Eye contact: Flush the eyes with running water for at least 15 minutes.
- Inhalation: Move to fresh air.
- Ingestion: Wash out the mouth with water. In all cases of exposure, it is advisable to consult a physician.

Q4: How do I prepare a stock solution of **Iberdomide**?

A4: To prepare a stock solution, dissolve solid **Iberdomide** in an organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF). It is recommended to purge the solvent with an inert gas before use. For in vivo studies, a common formulation is a mixture of DMSO, PEG300, Tween 80, and saline.

Q5: What is the solubility of **Iberdomide** in common solvents?

A5: **Iberdomide** is soluble in DMSO and DMF, with reported solubilities ranging from approximately 12 mg/mL to 90 mg/mL. It is sparingly soluble in aqueous buffers. To achieve the maximum solubility in aqueous solutions, first dissolve **Iberdomide** in DMSO and then dilute with the aqueous buffer of choice.

Q6: How stable are **Iberdomide** stock solutions?

A6: When stored in a solvent at -80°C, **Iberdomide** stock solutions are stable for up to a year. At -20°C in solvent, stability is maintained for about one month. It is not recommended to store aqueous solutions for more than one day. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes for single use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Iberdomide powder is difficult to dissolve.	Inadequate solvent or insufficient mixing.	Use a recommended organic solvent like DMSO or DMF. Sonication may aid in dissolution. Ensure the solvent is fresh, as moisture-absorbing DMSO can reduce solubility.
Precipitate forms when diluting a DMSO stock solution into an aqueous buffer.	Low aqueous solubility of Iberdomide.	Perform a stepwise dilution of the DMSO stock solution into the aqueous buffer while vortexing. Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid cytotoxicity.
Inconsistent experimental results.	Degradation of Iberdomide due to improper storage or handling.	Ensure solid Iberdomide is stored at -20°C and protected from light. Prepare fresh dilutions from a properly stored stock solution for each experiment. Avoid using aqueous solutions that have been stored for more than a day.
Low potency observed in cell-based assays.	Suboptimal concentration of Iberdomide or degradation of the compound.	Verify the concentration of your stock solution. Prepare a fresh stock solution from solid Iberdomide. Ensure that the final concentration in your assay is appropriate for the expected EC50 values for Ikaros and Aiolos degradation (EC50s = 1 and 0.5 nM, respectively).

Quantitative Data Summary

Table 1: **Iberdomide** Solubility

Solvent	Solubility	Reference(s)
DMSO	~12 mg/mL - 90 mg/mL	
Dimethylformamide (DMF)	~12 mg/mL	
1:8 solution of DMSO:PBS (pH 7.2)	~0.11 mg/mL	
Water	Insoluble	
Ethanol	~4-7 mg/mL	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL	

Table 2: **Iberdomide** Storage and Stability

Form	Storage Temperature	Stability	Reference(s)
Crystalline Solid	-20°C	≥ 4 years	
In Solvent (e.g., DMSO)	-80°C	~1 year	
In Solvent (e.g., DMSO)	-20°C	~1 month	
Aqueous Solution	Not Recommended	≤ 1 day	

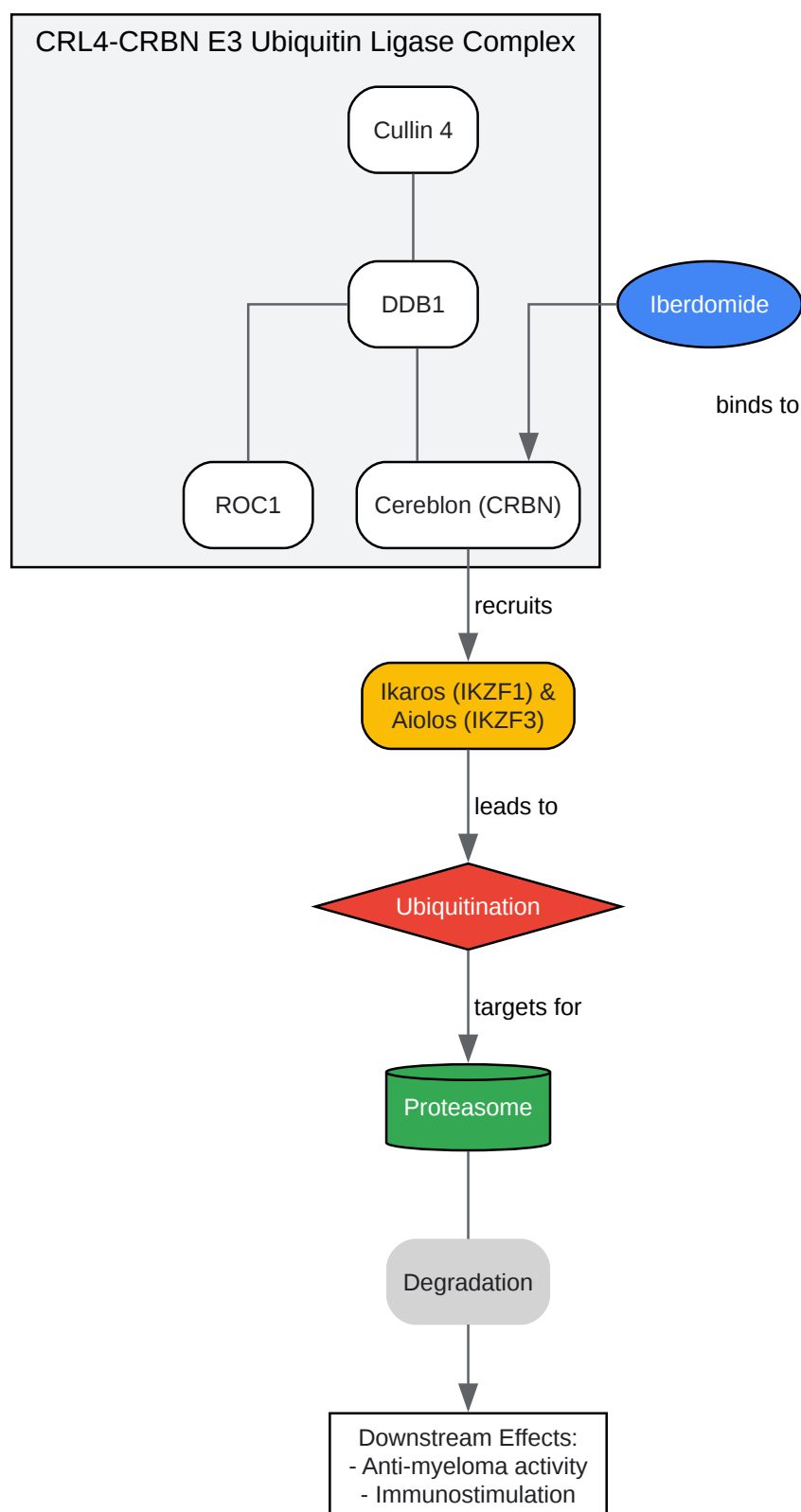
Experimental Protocols

Protocol 1: Preparation of a 10 mM **Iberdomide** Stock Solution in DMSO

- Materials:

- **Iberdomide** (MW: 449.5 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Procedure:
 1. Equilibrate the vial of solid **Iberdomide** to room temperature before opening to prevent moisture condensation.
 2. In a chemical fume hood, weigh out the desired amount of **Iberdomide** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.495 mg of **Iberdomide**.
 3. Transfer the weighed **Iberdomide** to a sterile microcentrifuge tube.
 4. Add the calculated volume of anhydrous DMSO to the tube. For 4.495 mg of **Iberdomide**, add 1 mL of DMSO.
 5. Vortex the solution until the **Iberdomide** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
 6. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
 7. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Visualizations



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Caption: **Iberdomide**'s mechanism of action.



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Caption: General experimental workflow for using **Iberdomide**.

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